

In-Depth Technical Guide to MC 1080-d4: Physical, Chemical, and Biological Characteristics

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Compound of Interest

Compound Name: MC 1080-d4

Cat. No.: B1161044

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This technical guide provides a comprehensive overview of the physical, chemical, and biological characteristics of **MC 1080-d4**, a deuterated analog of the synthetic vitamin D3 derivative, Calcipotriol. Given that **MC 1080-d4** is primarily utilized as an internal standard in analytical and pharmacokinetic studies, much of its characterization and biological activity is inferred from its non-deuterated parent compound, Calcipotriol (MC 1080). This document compiles available data for **MC 1080-d4** and supplements it with extensive information on Calcipotriol where direct data for the deuterated form is unavailable.

Physical and Chemical Characteristics

MC 1080-d4, also known as Calcipotriol-d4 or Calcipotriene-d4, is a stable, isotopically labeled form of Calcipotriol. The deuterium labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of Calcipotriol in biological matrices.

Quantitative Data

The following table summarizes the key physical and chemical properties of **MC 1080-d4** and its parent compound, Calcipotriol. Data for **MC 1080-d4** is sourced from supplier specifications,

while data for Calcipotriol is compiled from various chemical databases and certificates of analysis.

| Property | MC 1080-d4 (Calcipotriol-d4) | Calcipotriol (MC 1080) |
|--------------------|--|---|
| Synonyms | Calcipotriene-d4; MC-903-d4; Daivonex-d4; Dovonex-d4; Psorcutan-d4 | Calcipotriene, Dovonex, Daivonex |
| Molecular Formula | C ₂₇ H ₃₆ D ₄ O ₃ | C ₂₇ H ₄₀ O ₃ |
| Molecular Weight | ~416.64 g/mol | 412.6 g/mol |
| Appearance | White to off-white solid (inferred) | White or almost white, crystalline powder |
| Purity (by HPLC) | Typically ≥95% or ≥98% | >98% |
| Solubility | Soluble in Methanol | Freely soluble in ethanol (96%); Soluble in DMSO and dimethylformamide (~50 mg/mL); Practically insoluble in water. |
| Storage Conditions | 2-8°C, protect from light | -20°C, protect from light |

Note: Specific physical properties like melting point and boiling point for **MC 1080-d4** are not readily available but are expected to be very similar to those of Calcipotriol.

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the analysis and characterization of **MC 1080-d4** and Calcipotriol. These protocols are based on established methods for vitamin D analogs.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is suitable for determining the purity of **MC 1080-d4** and separating it from its impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column (e.g., 150 x 4.6 mm, 2.7 µm particle size).
- Mobile Phase: A gradient elution using a mixture of water, methanol, acetonitrile, and tetrahydrofuran.
- Column Temperature: 50°C.
- Detection Wavelength: 264 nm.
- Sample Preparation: Dissolve an accurately weighed quantity of **MC 1080-d4** in the mobile phase to a known concentration.
- Procedure: Inject the sample solution into the HPLC system and record the chromatogram. The purity is determined by calculating the area percentage of the main peak relative to the total peak area.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification in Biological Samples

This protocol describes a general method for the quantification of Calcipotriol in biological matrices, for which **MC 1080-d4** serves as an internal standard.

- Instrumentation: A high-performance liquid chromatography system coupled to a tandem mass spectrometer with an appropriate ionization source (e.g., ESI or APCI).
- Sample Preparation:
 - Spike the biological sample (e.g., plasma, serum) with a known concentration of **MC 1080-d4** as an internal standard.
 - Perform protein precipitation, typically with a cold organic solvent like acetonitrile.

- Conduct liquid-liquid extraction or solid-phase extraction to isolate the analyte and internal standard.
- Evaporate the solvent and reconstitute the residue in the mobile phase.
- Chromatographic Conditions: Utilize a reverse-phase C18 column with a gradient elution suitable for separating Calcipotriol from matrix components.
- Mass Spectrometry:
 - Ionization Mode: Positive or negative ion mode, optimized for the analyte.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor specific precursor-to-product ion transitions for both Calcipotriol and **MC 1080-d4**.
- Quantification: Construct a calibration curve using known concentrations of Calcipotriol and a fixed concentration of **MC 1080-d4**. The concentration of Calcipotriol in the unknown sample is determined by the ratio of its peak area to that of the internal standard.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Proton (^1H) NMR spectroscopy can be used to confirm the chemical structure of **MC 1080-d4**.

- Instrumentation: A high-resolution NMR spectrometer.
- Sample Preparation: Dissolve the sample in a deuterated solvent (e.g., CDCl_3 or Methanol- d_4).
- Procedure: Acquire the ^1H NMR spectrum. The spectrum is expected to be consistent with the structure of Calcipotriol, with the notable absence of signals corresponding to the four deuterated positions on the cyclopropyl group.

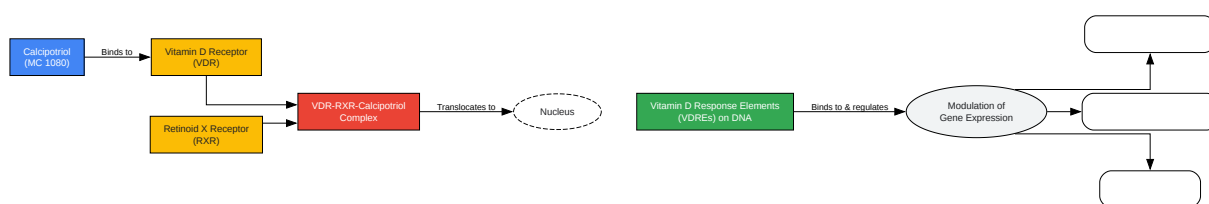
Biological Context: Signaling Pathway

MC 1080-d4 is expected to follow the same biological pathways as Calcipotriol. Calcipotriol is a synthetic analog of calcitriol, the active form of vitamin D.[1] It exerts its effects primarily through the Vitamin D Receptor (VDR), a nuclear receptor that regulates gene expression.[1]

The primary application of Calcipotriol is in the treatment of psoriasis, a skin condition characterized by hyperproliferation and abnormal differentiation of keratinocytes.[1] The binding of Calcipotriol to the VDR in keratinocytes leads to a cascade of molecular events that help normalize skin cell growth and reduce inflammation.

Calcipotriol Signaling Pathway in Keratinocytes

The following diagram illustrates the mechanism of action of Calcipotriol in skin cells.

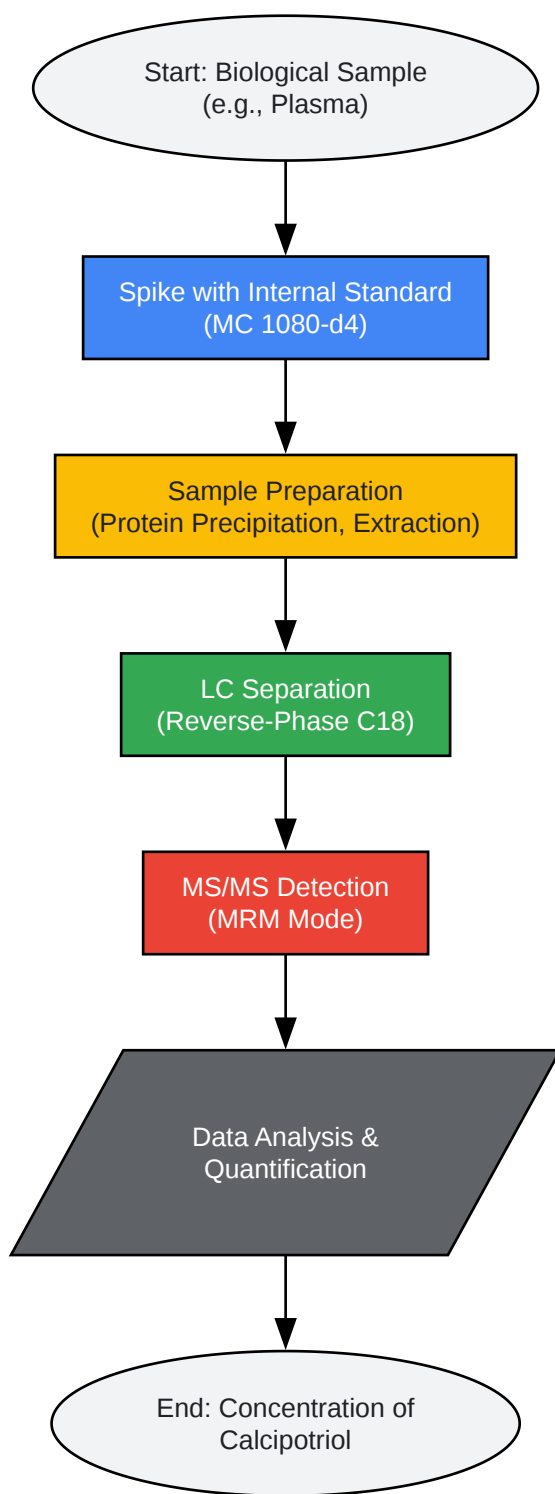


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Caption: Mechanism of action of Calcipotriol in keratinocytes.

Experimental Workflow for LC-MS/MS Analysis

The following diagram outlines a typical workflow for the quantitative analysis of Calcipotriol in a biological sample using **MC 1080-d4** as an internal standard.



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Caption: Workflow for quantitative analysis using LC-MS/MS.

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References

- 1. pubs.acs.org [pubs.acs.org]
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